1-(2,4-Dichlorophenyl)cyclopropanamine analytical standards

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Compound of Interest

Compound Name:	*1-(2,4-Dichlorophenyl)cyclopropanamine*
CAS No.:	*864263-95-6*
Cat. No.:	*B1603919*

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Executive Summary & Scientific Context

1-(2,4-Dichlorophenyl)cyclopropanamine (CAS: 1215415-04-5 for HCl) is a critical "conformationally restricted" phenethylamine scaffold.[1] Unlike flexible phenethylamines, the cyclopropane ring locks the amine and phenyl group into a rigid geometric orientation. This structural rigidity makes it a high-value building block in the synthesis of triple reuptake inhibitors (SNDRIs) and novel psychoactive ligands.

The Analytical Challenge: The primary analytical difficulty lies in the geminal disubstitution on the cyclopropane ring and the basicity of the primary amine. Standard C18 protocols often yield severe peak tailing due to silanol interactions. Furthermore, the synthesis of this molecule typically involves the reduction of 1-(2,4-dichlorophenyl)cyclopropanecarbonitrile, making the residual nitrile a critical process impurity that must be resolved.

This guide provides a self-validating, multi-modal analytical framework (HPLC-UV, LC-MS, and GC-MS) to establish the identity and purity of this standard.

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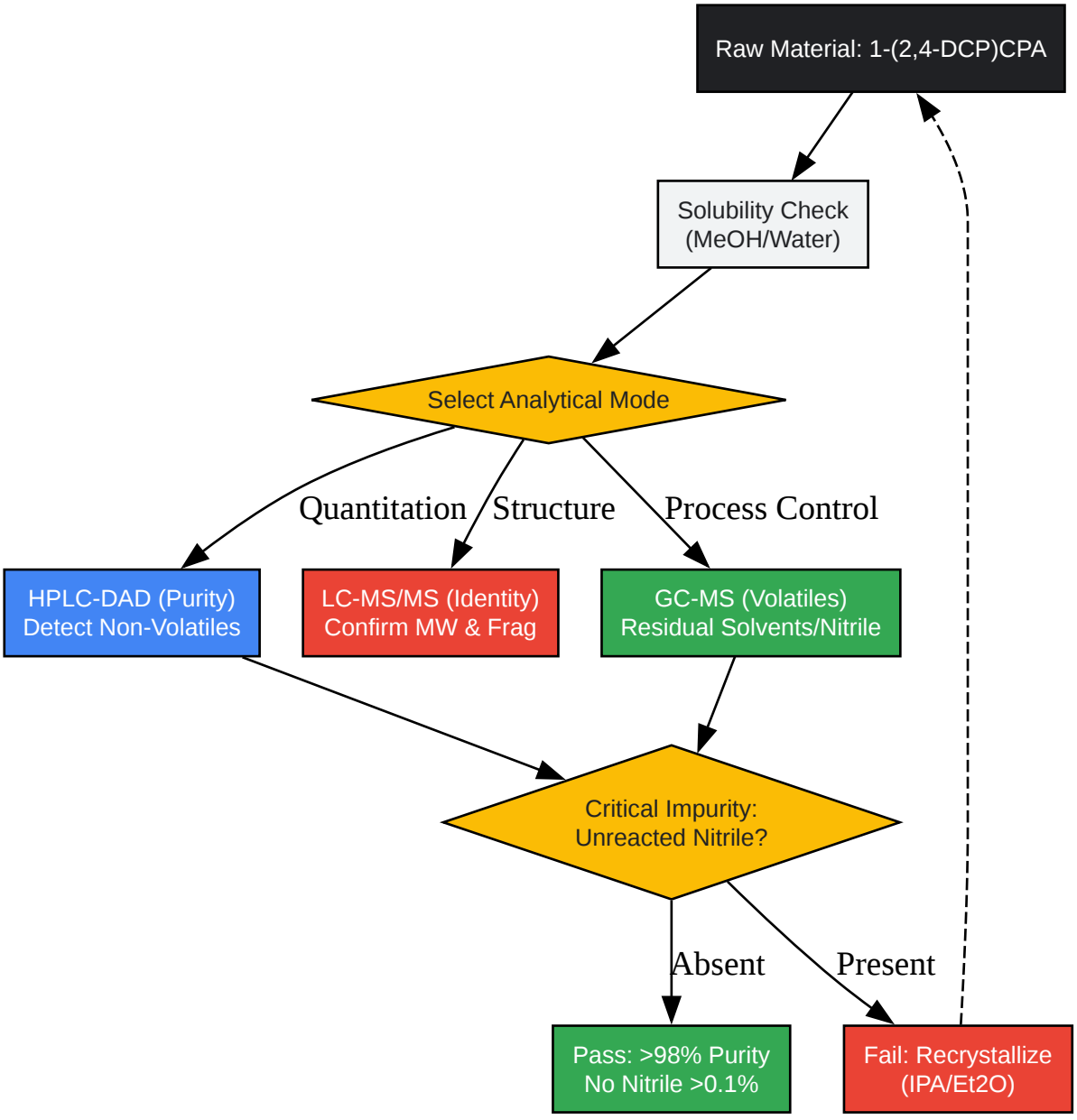
Chemical Identity & Properties

Property	Specification
Chemical Name	1-(2,4-Dichlorophenyl)cyclopropan-1-amine Hydrochloride
CAS Number	1215415-04-5 (HCl Salt) / 1215082-89-7 (Free Base)
Molecular Formula	$C_9H_9Cl_2N$[1][2][3][4] · HCl
Molecular Weight	238.54 g/mol (HCl salt)
pKa (Calculated)	~9.2 (Primary Amine)
Solubility	Soluble in MeOH, DMSO, Water (pH < 7). Limited solubility in non-polar solvents.
Key Chromophore	2,4-Dichlorophenyl moiety (λmax ≈ 215-220 nm, secondary band ~260 nm)

Analytical Workflow Visualization

The following decision tree illustrates the logic for characterizing the standard and detecting its specific synthetic impurities (Nitrile precursor).

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Caption: Integrated workflow for purity assessment, prioritizing the detection of the nitrile precursor.

Protocol 1: High-Fidelity HPLC-DAD Method (Purity)

Objective: Quantify the main peak and resolve the critical "Nitrile" impurity (1-(2,4-dichlorophenyl)cyclopropanecarbonitrile). Rationale: The primary amine is basic. To prevent peak tailing without using ion-pairing agents (which contaminate MS), we use a Charged

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Surface Hybrid (CSH) column or a base-deactivated C18 at high pH.[1] However, for general robustness, an acidic method with a modern end-capped column is preferred.

Instrument Parameters

- System: HPLC with Diode Array Detector (DAD).
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 µm) or Waters XSelect CSH C18.
- Temperature: 35°C (Improves mass transfer for the amine).
- Flow Rate: 1.0 mL/min.
- Detection: 220 nm (Primary), 254 nm (Secondary).

Mobile Phase Composition

- Solvent A: 0.1% Phosphoric Acid in Water (pH ~2.2).[5] Note: Use Formic Acid if running MS simultaneously, but Phosphoric provides sharper peaks for UV.
- Solvent B: Acetonitrile (HPLC Grade).[5]

Gradient Program

Time (min)	% Solvent A	% Solvent B	Event
0.0	95	5	Equilibration
2.0	95	5	Hold (Elute polar salts)
12.0	40	60	Linear Ramp (Elute Amine)
15.0	5	95	Wash (Elute Nitrile/Non-polars)
18.0	5	95	Hold
18.1	95	5	Re-equilibration

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System Suitability Criteria (Self-Validation)

- Tailing Factor (Amine Peak): Must be < 1.5. (If > 1.5, increase column temp to 40°C or check mobile phase pH).
- Resolution (Amine vs. Nitrile): > 3.0. The Nitrile is significantly less polar and will elute later (approx. 14-16 min).

Protocol 2: LC-MS/MS Identification[1]

Objective: Confirm molecular weight and structural fingerprint. Mechanism: Electrospray Ionization (ESI) in Positive Mode. The primary amine [M+H]+ is the dominant species.

MS Settings

- Source: ESI (+)
- Capillary Voltage: 3.5 kV[1]
- Desolvation Temp: 350°C
- Precursor Ion:m/z 202.0 / 204.0 (Characteristic Chlorine isotope pattern 3:1). Note: MW of free base is 202.08.

Fragmentation Pathway (MRM Transitions)

Precursor (m/z)	Product (m/z)	Collision Energy	Structural Inference
202.0	185.0	15 eV	Loss of NH_3 (Characteristic of primary amines)
202.0	149.9	25 eV	Loss of NH_3 + HCl (Cyclopropane ring opening/Cl loss)
202.0	115.0	35 eV	Formation of Indene-like cation (Ring rearrangement)

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Critical Impurity Analysis: The Nitrile Precursor

The synthesis of 1-(2,4-DCP)CPA almost invariably proceeds via the reduction of 1-(2,4-dichlorophenyl)cyclopropanecarbonitrile.[1]

- Why it matters: The nitrile is neutral and pharmacologically distinct. It acts as a "silent" impurity in potentiometric titrations of the amine salt but will skew biological assay results.
- Detection Strategy:
  - The Nitrile lacks the basic amine; it will not protonate well in ESI+ unless acidic buffers are high.
  - GC-MS is superior for detecting the nitrile due to its volatility and lack of polarity.

GC-MS Protocol for Residual Nitrile

- Column: DB-5ms or HP-5 (30m x 0.25mm, 0.25µm).[1]
- Carrier: Helium @ 1.2 mL/min.
- Injection: Split 10:1, 250°C.
- Oven: 60°C (1 min) → 20°C/min → 280°C (5 min).
- Target Ion (Nitrile): Look for m/z 211/213 (Molecular ion of Nitrile) and m/z 176 (Loss of Cl).

Handling & Stability

- Hygroscopicity: The HCl salt is moderately hygroscopic. Store in a desiccator at -20°C.
- Free Base Instability: The free amine readily absorbs CO_2 from the air to form carbamates. Always handle the free base under Nitrogen or Argon.
- Solubility for Standards: Prepare stock solutions (1 mg/mL) in Methanol. Do not use pure water for long-term storage of the free base as it may precipitate or degrade.

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